

Introduction: The Significance of 4-bromo-1H-indole-3-amine

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Compound of Interest

Compound Name: 4-bromo-1H-indole-3-amine

Cat. No.: B13168031

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The indole scaffold is a cornerstone in medicinal chemistry, forming the structural core of numerous natural products, pharmaceuticals, and biologically active compounds.^{[1][2]} Its unique electronic properties and versatile reactivity have established it as a "privileged structure" in drug discovery.^{[1][3]} The title compound, **4-bromo-1H-indole-3-amine**, is a functionalized indole derivative with significant potential. The introduction of a bromine atom at the 4-position and an amine group at the 3-position creates a molecule with distinct steric and electronic features, offering multiple vectors for synthetic modification and diverse biological interactions.^[4]

While specific experimental data for **4-bromo-1H-indole-3-amine** is not extensively documented in publicly available literature, its structural motifs suggest potential applications in oncology, infectious diseases, and neurodegenerative disorders, areas where indole derivatives have shown considerable promise.^{[1][5][6]}

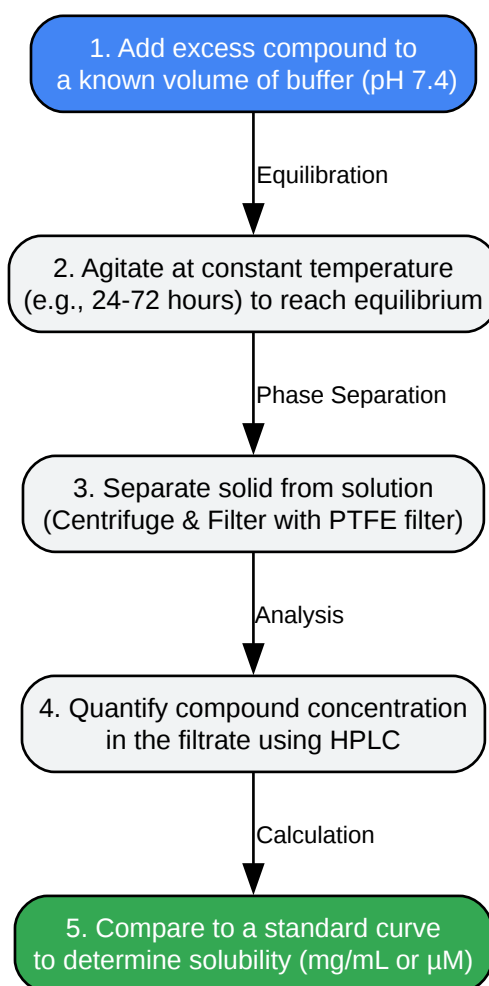
This technical guide provides a comprehensive framework for the characterization of **4-bromo-1H-indole-3-amine**. It is designed for researchers and drug development professionals who require a thorough understanding of its physicochemical properties to advance their scientific objectives. The guide outlines established, field-proven experimental protocols for determining

these critical parameters, explaining the causality behind each methodological choice to ensure scientific rigor and reproducibility.

Molecular and Structural Properties

A foundational understanding of a molecule begins with its basic structural and molecular characteristics. These properties are the basis for all subsequent physicochemical and spectroscopic analysis.

- Molecular Formula: $C_8H_7BrN_2$
- Molecular Weight: 211.06 g/mol
- IUPAC Name: 4-bromo-1H-indol-3-amine
- CAS Number: 1519188-36-3



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